

# Personal protective equipment for handling 3-Aminopropyl dihydrogen phosphate

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## Compound of Interest

Compound Name: 3-Aminopropyl dihydrogen phosphate

Cat. No.: B131342

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## Essential Safety and Handling Guide for 3-Aminopropyl Dihydrogen Phosphate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Aminopropyl dihydrogen phosphate** (CAS No. 1071-28-9), including operational and disposal plans.

### Chemical Identity and Properties

Property	Value	Source
Chemical Name	3-Aminopropyl dihydrogen phosphate	<a href="#">[1]</a>
CAS Number	1071-28-9	<a href="#">[1]</a>
Molecular Formula	C3H10NO4P	<a href="#">[1]</a>
Molecular Weight	155.09 g/mol	<a href="#">[1]</a>
Appearance	Solid (information for the related compound Ammonium dihydrogen phosphate)	<a href="#">[2]</a>
Solubility	Freely soluble in water (563 g/L at 25 °C)	<a href="#">[3]</a>
Storage	Keep in a dark place, under an inert atmosphere, at 2-8°C.	<a href="#">[4]</a>

#### Hazard Identification and Personal Protective Equipment (PPE)

Based on available safety data, **3-Aminopropyl dihydrogen phosphate** is classified with significant health hazards. The following GHS classifications have been identified:

- H301: Toxic if swallowed.
- H340: May cause genetic defects.
- H351: Suspected of causing cancer.
- H360FD: May damage fertility. May damage the unborn child.

Due to these serious potential health effects, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

#### Minimum Required PPE:

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for tears or holes before each use.
Eye Protection	Safety goggles	Chemical splash goggles are required. A face shield should be worn in addition to goggles when there is a risk of splashing.
Body Protection	Laboratory coat	A full-length laboratory coat is required. For larger quantities or potential for significant exposure, chemical-resistant coveralls are recommended. <sup>[5]</sup>
Respiratory Protection	Respirator	If dusts may be generated, a NIOSH-approved respirator with a particulate filter is necessary. <sup>[6]</sup>

### Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Aminopropyl dihydrogen phosphate** is crucial to minimize exposure risk.

- Preparation:
  - Ensure the work area is clean and uncluttered.
  - Verify that a safety shower and eyewash station are readily accessible.
  - Don all required personal protective equipment.
- Handling:
  - Handle the compound in a well-ventilated area, preferably within a chemical fume hood.

- Avoid generating dust.
- Use appropriate tools (spatulas, weighing paper) to handle the solid material.
- Keep containers tightly closed when not in use.
- Spill Management:
  - In case of a spill, evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Carefully sweep up the solid material and place it in a labeled, sealed container for hazardous waste disposal.[5]
  - Clean the spill area with a suitable decontaminant.

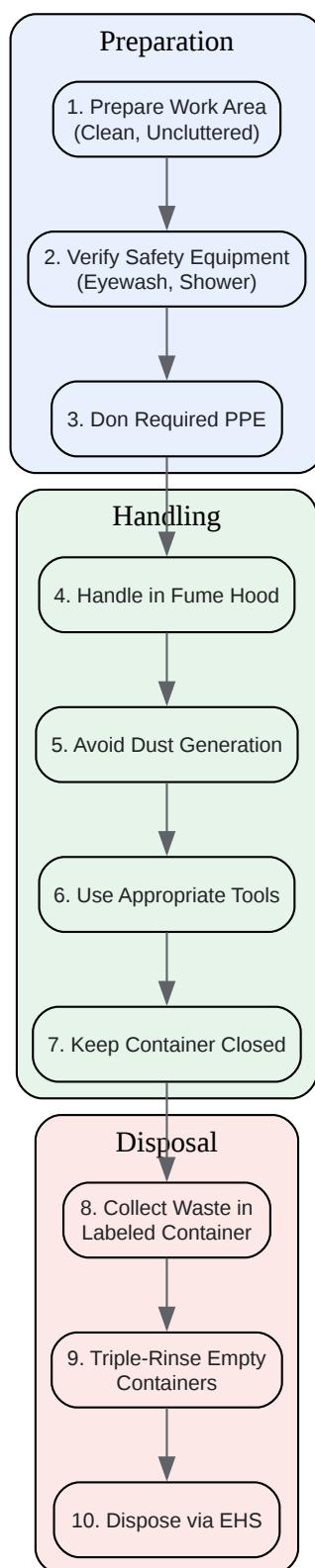
### Disposal Plan

Proper disposal of **3-Aminopropyl dihydrogen phosphate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste material (including contaminated consumables) in a designated, properly labeled hazardous waste container.
  - Do not mix with other waste streams.
- Container Disposal:
  - Empty containers should be triple-rinsed with a suitable solvent.
  - The rinsate must be collected as hazardous waste.
  - Deface or remove the original label before disposing of the clean container.
- Final Disposal:

- Dispose of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[5\]](#)

#### Experimental Workflow for Safe Handling



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Caption: Safe Handling Workflow for **3-Aminopropyl dihydrogen phosphate**.

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